

Quingestanol quantification using high-performance liquid chromatography (HPLC)

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Compound of Interest

Compound Name: *Quingestanol*

CAS No.: *10592-65-1*

Cat. No.: *B080394*

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An Application Note for the Quantification of **Quingestanol** using High-Performance Liquid Chromatography (HPLC)

Introduction: The Imperative for Precise Quingestanol Analysis

Quingestanol is a synthetic progestin, a class of steroid hormones, that has been utilized in hormonal contraceptives.[1] As with any active pharmaceutical ingredient (API), its precise and accurate quantification is paramount throughout the drug development and manufacturing lifecycle. High-Performance Liquid Chromatography (HPLC) stands as the preeminent analytical technique for this purpose, offering high resolution, sensitivity, and reproducibility.[2] This application note provides a comprehensive, field-tested protocol for the quantification of **Quingestanol** using a robust Reversed-Phase HPLC (RP-HPLC) method, designed for researchers, quality control analysts, and formulation scientists. The methodology is grounded in established chromatographic principles and adheres to the validation framework set forth by the International Council for Harmonisation (ICH).[3][4]

Principle of the Method: A Chromatographic Separation Strategy

The method leverages the principles of RP-HPLC, a technique ideal for separating moderately polar to nonpolar compounds like **Quingestanol**. The fundamental mechanism involves the partitioning of the analyte between a nonpolar stationary phase (a C18 silica-based column) and a polar mobile phase.

Quingestanol, being a hydrophobic molecule, exhibits a strong affinity for the C18 stationary phase. The mobile phase, typically a mixture of acetonitrile and water, is designed to elute **Quingestanol** from the column.^[5] By carefully controlling the mobile phase composition, a reproducible retention time is achieved, allowing for clear separation from potential impurities and formulation excipients.

Quantification is performed using a UV-Vis detector. Steroidal structures like **Quingestanol** possess chromophores that absorb light in the UV spectrum. The detector is set to a specific wavelength (e.g., ~240-254 nm, common for progestogens) where **Quingestanol** exhibits significant absorbance, ensuring a sensitive and linear response proportional to its concentration.^{[6][7][8]}

Materials and Reagents

Equipment

- HPLC System with UV-Vis or Photodiode Array (PDA) Detector
- Analytical Balance (4-decimal place)
- Ultrasonic Bath
- pH Meter
- Volumetric flasks (Class A)
- Pipettes (Class A)
- Syringes and Syringe Filters (0.45 µm, PTFE or Nylon)

- HPLC Vials

Chemicals and Reagents

- **Quingestanol** Reference Standard (USP grade or equivalent)
- Acetonitrile (HPLC Grade)
- Methanol (HPLC Grade)
- Water (HPLC Grade or Ultrapure)
- Phosphoric Acid (optional, for pH adjustment)

Recommended Chromatographic Conditions

The following parameters provide a robust starting point for the analysis. Optimization may be required based on the specific HPLC system and sample matrix.

Parameter	Recommended Setting	Causality and Justification
HPLC Column	C18, 150 mm x 4.6 mm, 5 μ m	The C18 stationary phase provides excellent hydrophobic interaction for retaining Quingestanol, while the specified dimensions offer a good balance between resolution and analysis time.
Mobile Phase	Acetonitrile : Water (70:30, v/v)	This ratio provides sufficient solvent strength to elute Quingestanol with a reasonable retention time and good peak shape. It can be adjusted to fine-tune retention. [5][6]
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, ensuring optimal efficiency and manageable backpressure.
Injection Volume	10 μ L	A smaller injection volume minimizes the risk of peak distortion and column overload, contributing to better peak symmetry.
Column Temperature	30 $^{\circ}$ C	Maintaining a constant, slightly elevated temperature ensures reproducible retention times by minimizing viscosity fluctuations and improving peak shape.
Detection Wavelength	245 nm	This wavelength is selected based on the typical UV absorbance maxima for progestin compounds, offering

high sensitivity for quantification.

Run Time

10 minutes

Sufficient time to allow for the elution of Quingestanol and any potential late-eluting impurities, followed by column re-equilibration.

Experimental Protocols

Protocol 1: Preparation of Solutions

1. Mobile Phase Preparation (1 L): a. Carefully measure 700 mL of HPLC-grade acetonitrile and 300 mL of HPLC-grade water. b. Combine them in a clean, suitable glass reservoir. c. Mix thoroughly and degas the solution for 10-15 minutes using an ultrasonic bath or an online degasser to prevent air bubbles in the system.^[9]

2. **Quingestanol** Stock Standard Solution (100 µg/mL): a. Accurately weigh approximately 10 mg of the **Quingestanol** reference standard into a 100 mL volumetric flask. b. Add approximately 70 mL of methanol or mobile phase and sonicate for 5-10 minutes to ensure complete dissolution. c. Allow the solution to return to room temperature. d. Dilute to the mark with the same solvent and mix thoroughly. This is the Stock Solution.

3. Calibration Curve Standards (e.g., 5, 10, 20, 40, 60 µg/mL): a. Label five 10 mL volumetric flasks. b. Using calibrated pipettes, transfer appropriate volumes of the Stock Solution (e.g., 0.5, 1.0, 2.0, 4.0, 6.0 mL) into the flasks. c. Dilute to the mark with the mobile phase and mix well. These are the working calibration standards.

Protocol 2: Sample Preparation (from a Solid Dosage Form)

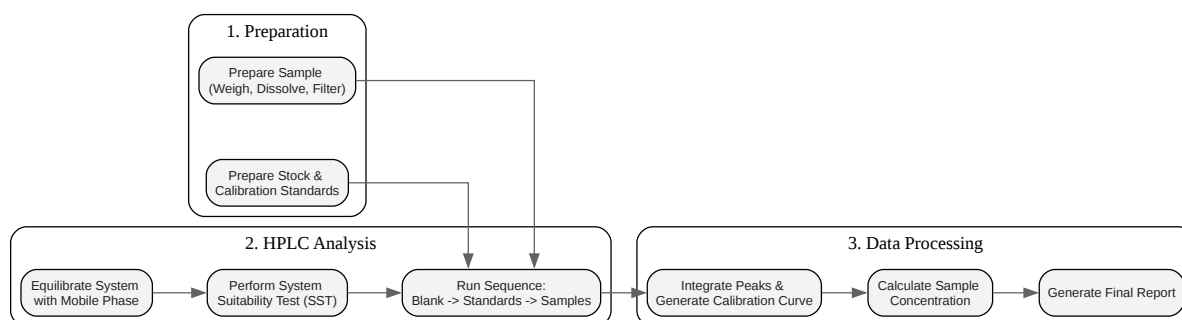
1. Powder Preparation: a. Accurately weigh and finely powder no fewer than 20 tablets to ensure homogeneity.

2. Sample Solution Preparation (Target Concentration: 20 µg/mL): a. Accurately weigh a portion of the powder equivalent to 10 mg of **Quingestanol** and transfer it to a 100 mL volumetric

flask. b. Add approximately 70 mL of methanol or mobile phase. c. Sonicate for 15 minutes to facilitate the complete extraction of the API. d. Allow the flask to cool to ambient temperature, then dilute to the mark with the solvent and mix thoroughly. e. Further dilute this solution to achieve the target concentration. For example, pipette 5 mL of this solution into a 25 mL volumetric flask and dilute to the mark with the mobile phase. f. Prior to injection, filter the final solution through a 0.45 μm syringe filter into an HPLC vial. Discard the first 1-2 mL of the filtrate. This critical step removes insoluble excipients that could clog the column and interfere with the analysis.[10]

Protocol 3: HPLC System Operation and Analysis Workflow

The following diagram illustrates the complete analytical workflow from preparation to final result.



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Caption: HPLC workflow for **Quingestanol** quantification.

Step-by-Step System Operation:

- **System Equilibration:** Purge the HPLC system and pump the mobile phase through the entire system, including the column, at the set flow rate (1.0 mL/min) until a stable baseline is achieved (typically 30-60 minutes).
- **System Suitability Test (SST):** Before analyzing any samples, the system's performance must be verified.^[9] Make five replicate injections of a mid-range standard (e.g., 20 µg/mL). The results must meet the acceptance criteria outlined in the table below. This ensures the system is operating correctly and can produce reliable data.
- **Sequence Execution:** Set up an injection sequence in the chromatography data system (CDS) software. A typical sequence would be:
 - Blank (mobile phase) to ensure no carryover.
 - Calibration standards (from lowest to highest concentration).
 - Samples, interspersed with check standards every 10-20 injections to monitor system stability.

System Suitability and Data Analysis

System Suitability Test (SST) Criteria

The SST is a non-negotiable part of the protocol, validating system performance before each run.

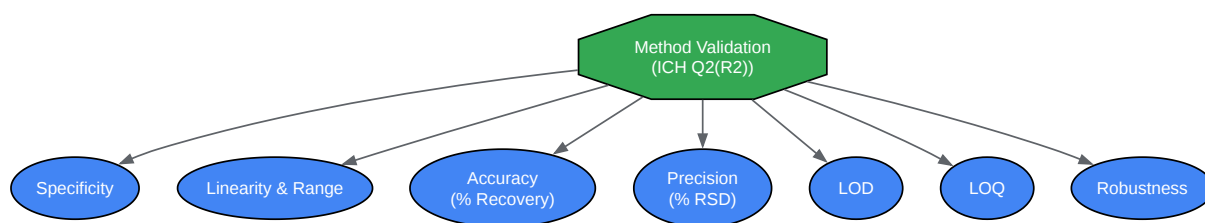
Parameter	Acceptance Criteria	Rationale
Tailing Factor (T)	≤ 2.0	Measures peak symmetry. A value >2 indicates peak tailing, which can affect integration accuracy.
Theoretical Plates (N)	> 2000	Indicates column efficiency and separation power. Higher numbers signify better performance.
% RSD of Peak Area	$\leq 2.0\%$	The Relative Standard Deviation for replicate injections demonstrates the precision of the injector and detector.[3]
% RSD of Retention Time	$\leq 1.0\%$	Demonstrates the stability and precision of the pump and mobile phase delivery.

Calculations

- Calibration Curve: Plot the peak area of the **Quingestanol** standard injections against their corresponding concentrations ($\mu\text{g/mL}$).
- Linear Regression: Perform a linear regression analysis on the calibration data. The resulting equation will be in the form of $y = mx + c$, where 'y' is the peak area, 'm' is the slope, and 'x' is the concentration. The correlation coefficient (R^2) should be ≥ 0.999 to demonstrate good linearity.
- Sample Quantification: Using the peak area ('y') obtained from the sample chromatogram, calculate the concentration of **Quingestanol** ('x') in the sample solution using the regression equation.
- Final Assay Calculation: Adjust the calculated concentration for the dilutions made during sample preparation to determine the amount of **Quingestanol** in the original dosage form.

Method Validation Synopsis (ICH Q2(R2) Framework)

While this note provides a robust method, it must be formally validated for its intended purpose in your laboratory.[11][12][13] The validation process provides documented evidence that the method is fit for purpose. The core parameters to be assessed are summarized below.



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Caption: Key parameters for HPLC method validation.

Validation Parameter	Purpose	Typical Acceptance Criteria
Specificity	To ensure the signal measured is solely from Quingestanol, without interference from excipients, impurities, or degradation products.	Peak purity analysis (if using PDA); no co-eluting peaks at the retention time of the analyte in a placebo sample.
Linearity	To demonstrate a proportional relationship between concentration and detector response over a defined range.	Correlation Coefficient (R^2) $\geq$ 0.999.
Range	The concentration interval where the method is accurate, precise, and linear.	Typically 80-120% of the test concentration for an assay.
Accuracy	To determine the closeness of the measured value to the true value. Assessed by spike-recovery studies.	98.0% - 102.0% recovery of the spiked analyte.
Precision	To assess the degree of scatter between a series of measurements. Evaluated at two levels: Repeatability (intra-day) and Intermediate Precision (inter-day/analyst).	$RSD \leq 2.0\%$ for the assay of the drug product.
LOD / LOQ	To determine the lowest concentration of analyte that can be reliably detected (LOD) and quantified (LOQ) with acceptable precision and accuracy.	Signal-to-Noise ratio of 3:1 for LOD and 10:1 for LOQ.

Robustness	To evaluate the method's reliability when subjected to small, deliberate changes in parameters (e.g., $\pm 10\%$ flow rate, ± 2 nm wavelength, $\pm 5\%$ organic in mobile phase).	System suitability parameters must remain within acceptance criteria.
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